

Cyhalodiamide: A Technical Overview of its Molecular Characteristics, Synthesis, and Mode of Action

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Compound of Interest

Compound Name: *Cyhalodiamide*

Cat. No.: *B1471301*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Cyhalodiamide**, a novel phthalic diamide insecticide. The document details its molecular properties, synthesis pathway, and mechanism of action, presenting quantitative data in structured tables and illustrating key processes with diagrams generated using the DOT language.

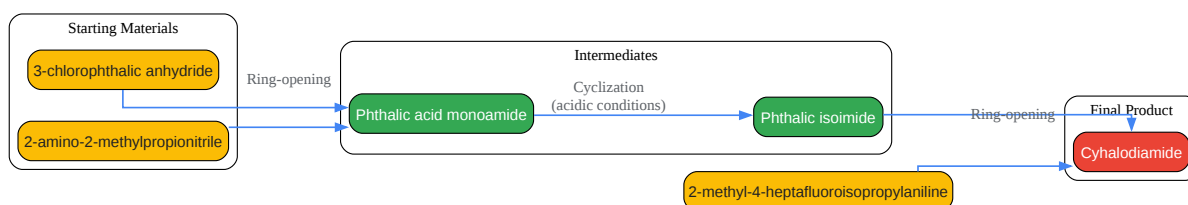
Core Molecular and Physical Properties

Cyhalodiamide is a synthetic dicarboxylic acid diamide.^[1] It is characterized by the following molecular and physical properties:

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₇ ClF ₇ N ₃ O ₂	[1]
Molecular Weight	523.8 g/mol	[1]
IUPAC Name	3-chloro-N ² -(2-cyanopropan-2-yl)-N ¹ -[4-(1,1,1,2,3,3,3-heptafluoropropan-2-yl)-2-methylphenyl]benzene-1,2-dicarboxamide	N/A
CAS Number	1262605-53-7	[1][2]

Synthesis Pathway

The synthesis of **Cyhalodiamide** is achieved through a three-step process involving a ring-opening, ring-closure, and subsequent ring-opening sequence.[3] The process begins with the ring-opening of 3-chlorophthalic anhydride with 2-amino-2-methylpropionitrile to form a phthalic acid monoamide intermediate.[3] This intermediate then undergoes cyclization under acidic conditions to form a phthalic isoimide.[3] The final step involves the ring-opening of the isoimide with 2-methyl-4-heptafluoroisopropylaniline to yield **Cyhalodiamide**. [3]

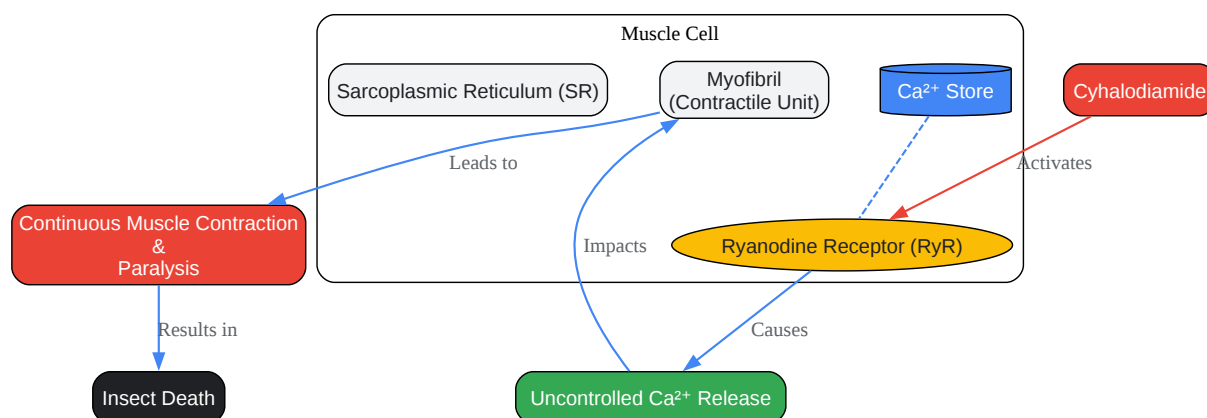


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Cyhalodiamide Synthesis Pathway

Mode of Action: Ryanodine Receptor Activation

The insecticidal activity of **Cyhalodiamide** is attributed to its function as a ryanodine receptor (RyR) inhibitor.[2][4] It selectively activates insect ryanodine receptors, which are crucial calcium release channels located in the sarcoplasmic reticulum of muscle cells.[1] This activation leads to an uncontrolled release of calcium ions from internal stores, causing continuous muscle contraction and paralysis.[1][5][6] The sustained muscle activation ultimately results in feeding cessation, dehydration, and death of the insect.[2][3]



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Cyhalodiamide's Mode of Action on Insect Ryanodine Receptors

Insecticidal Spectrum

Cyhalodiamide is primarily effective against Lepidoptera pests.[3][4] Its unique mode of action makes it a valuable tool for integrated pest management and for managing resistance to conventional pesticides.[4] Key target pests include:

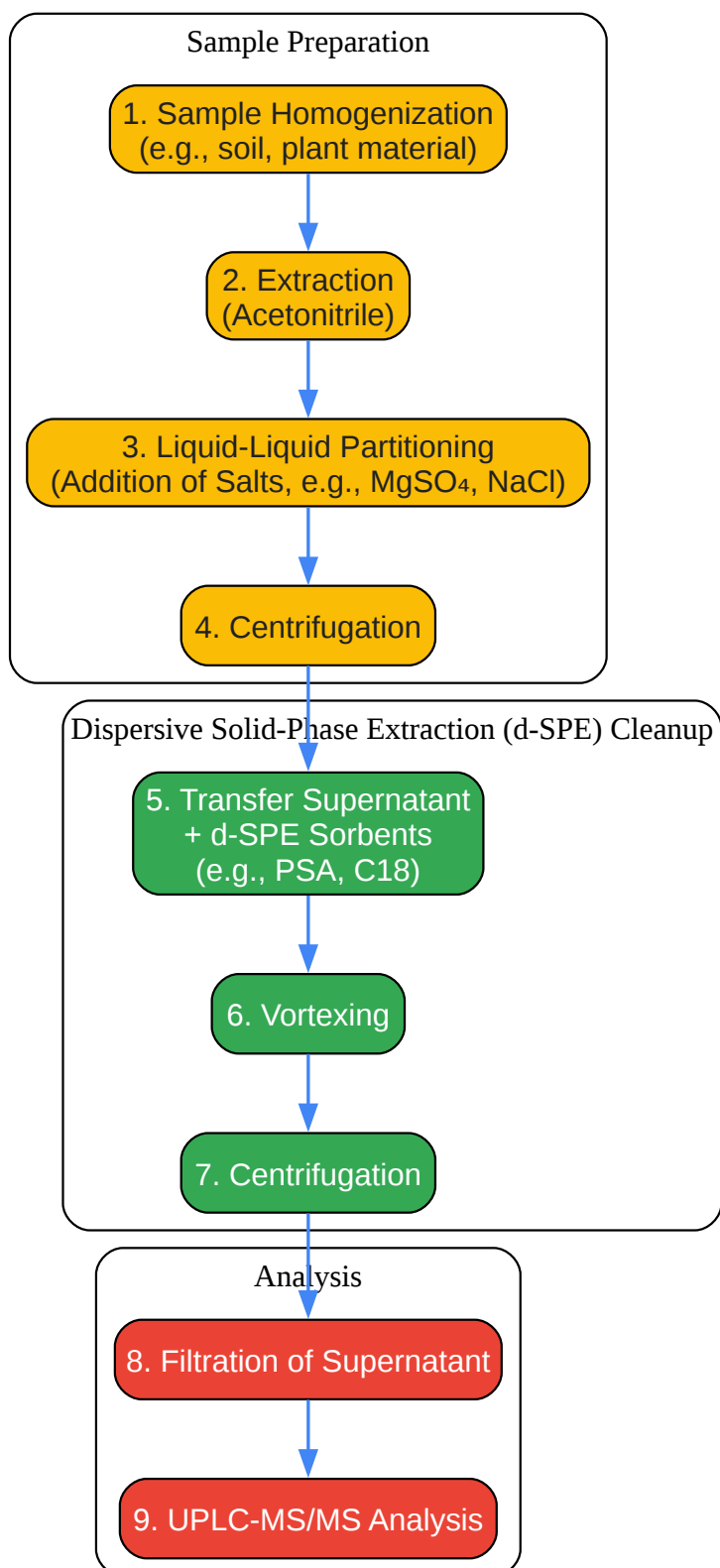
- Cabbage caterpillar (*Pieris rapae*)[2][3]
- Diamondback moth (*Plutella xylostella*)[2][3][4]
- Beet armyworm (*Spodoptera exigua*)[3][4]
- *Prodenia litura*[3][4]
- Striped rice borer (*Chilo suppressalis*)[2][3][4]
- Paddy stem borer (*Scirpophaga incertulas*)[3][4]
- Rice leaf roller (*Cnaphalocrocis medinalis*)[2][3][4]
- Cotton bollworm (*Helicoverpa armigera*)[2][3][4]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Cyhalodiamide** are crucial for research and development. While specific, step-by-step laboratory procedures are proprietary and vary, the following outlines a general workflow for the analytical determination of **Cyhalodiamide** residues in environmental samples, based on established methodologies.

General Workflow for Residue Analysis using QuEChERS and UPLC-MS/MS

This workflow describes a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), a common approach for the efficient detection of pesticide residues.[1]



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QuEChERS-based Analytical Workflow

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute an endorsement or recommendation for the use of **Cyhalodiamide**. The synthesis and application of pesticides are subject to strict regulatory oversight. All experimental work should be conducted in accordance with established safety protocols and regulatory guidelines.

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